

Application Notes & Protocols: Demulsification of Oily Wastewater using Poly(dimethylamine-co-epichlorohydrin)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Poly(dimethylamine-CO-epichlorohydrin)
CAS No.: 68609-88-1
Cat. No.: B13427391

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Abstract

Oily wastewater, a persistent challenge in industrial effluent management, consists of stable oil-in-water (O/W) emulsions that are difficult to resolve. These emulsions are stabilized by surfactants and fine solids, making gravitational separation ineffective.^[1] This document provides a comprehensive guide to the application of **Poly(dimethylamine-co-epichlorohydrin)**, a high-efficiency cationic polymer, for the demulsification of oily wastewater. We will explore the polymer's synthesis, its multi-faceted mechanism of action, and detailed protocols for its application and performance evaluation. This guide is intended for researchers and environmental scientists seeking effective, low-dosage alternatives to traditional inorganic coagulants like alum.^[2]

Introduction: The Challenge of Oily Emulsions

Industrial processes, such as commercial dishwashing, metalworking, and oil recovery, generate significant volumes of oily wastewater. The presence of cleaning agents and

surfactants reduces the interfacial tension between oil and water, leading to the formation of highly stable oil-in-water emulsions with droplet sizes often ranging from 0.1 to 10 μm .^[3] Due to their colloidal nature and the electrostatic repulsion between negatively charged oil droplets, these emulsions resist separation by gravity alone, necessitating chemical treatment.^[1]

Poly(dimethylamine-co-epichlorohydrin), hereafter referred to as EPI-DMA, has emerged as a superior demulsifying agent. It is a water-soluble cationic polyelectrolyte that effectively destabilizes oil droplets at significantly lower dosages than metallic salts like aluminum sulfate (alum).^[4] Key advantages of EPI-DMA include its high charge density, effectiveness over a broad pH range, and its ability to form dense, easily separable flocs.^[4]

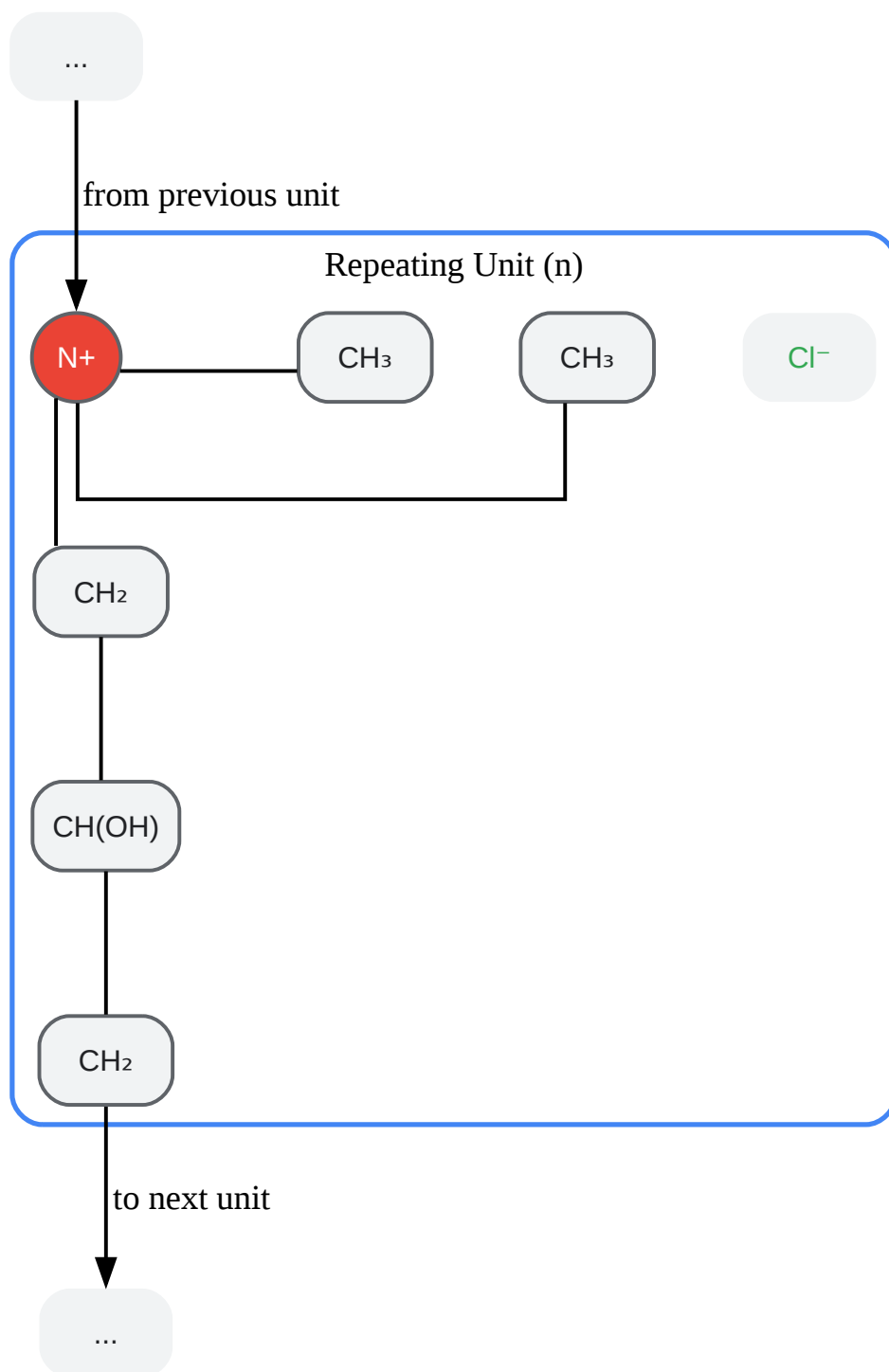
Chemical Identity and Properties

EPI-DMA is synthesized through the polycondensation of dimethylamine (DMA) and epichlorohydrin (ECH).^[2] The resulting polymer possesses a strong positive charge from its quaternary ammonium groups, which is fundamental to its function as a demulsifier.

Table 1: Physicochemical Properties of **Poly(dimethylamine-co-epichlorohydrin)**

Property	Description	Reference
CAS Number	25988-97-0	^[5]
Synonyms	Poly Epi-Amine, EPI-DMA, Superfloc C-572	^[4]
Molecular Formula	$(\text{C}_5\text{H}_{12}\text{ClNO})_n$	^[5]
Appearance	Colorless to yellowish liquid	^[5]
Nature	Water-soluble cationic polymer	^[4]

| Key Function | Primary flocculant, charge neutralization agent ^[4] |



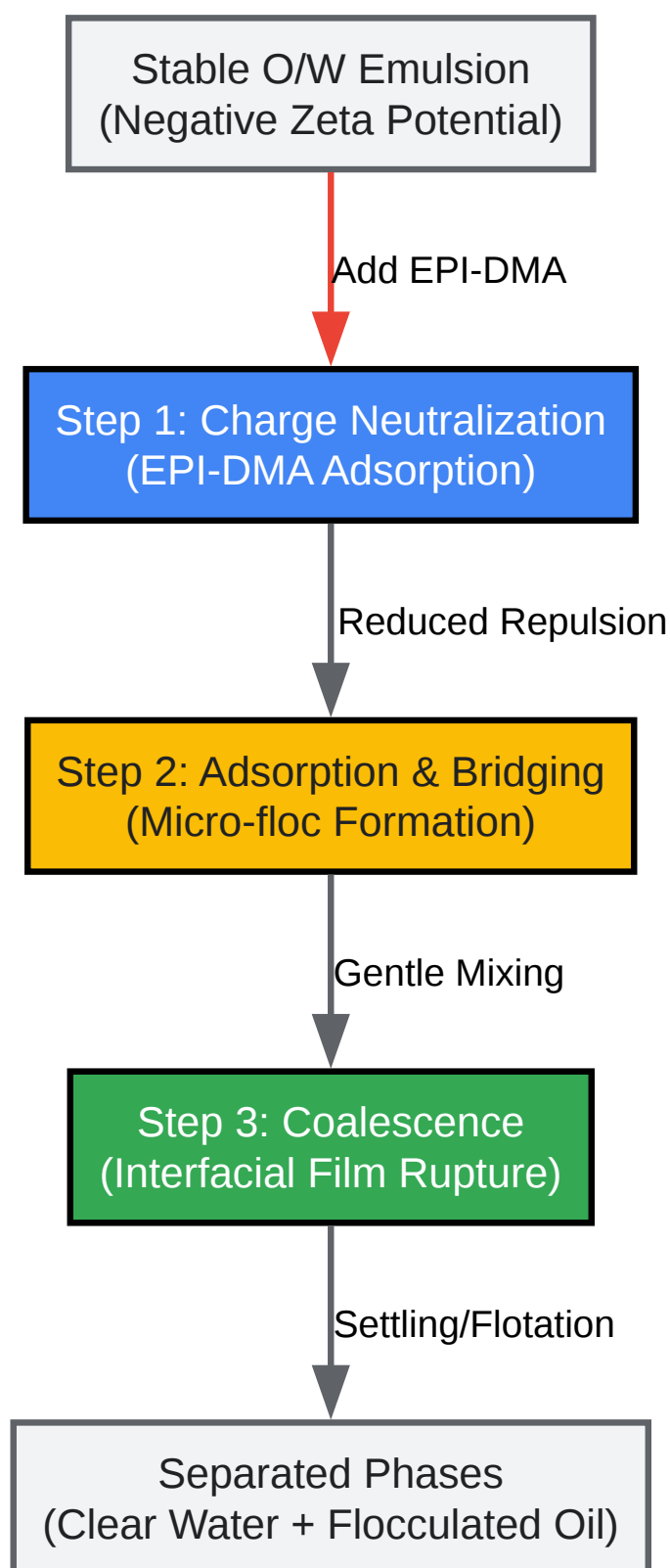
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Caption: Chemical structure of the **Poly(dimethylamine-co-epichlorohydrin)** repeating unit.

Mechanism of Demulsification

The efficacy of EPI-DMA stems from a multi-step process involving charge neutralization, adsorption bridging, and disruption of the interfacial film. This process transforms small, stable oil droplets into large, easily removable flocs.

- **Charge Neutralization:** Negatively charged oil droplets in an emulsion are stabilized by electrostatic repulsion. The highly cationic nature of EPI-DMA allows it to adsorb onto the droplet surfaces, neutralizing their negative charge (as measured by a shift in Zeta potential towards zero).[1] This reduction in electrostatic repulsion is the critical first step in destabilization.[1][2]
- **Adsorption and Bridging:** Once the initial charge is neutralized, the long polymer chains of EPI-DMA can adsorb to multiple destabilized oil droplets simultaneously. This creates "bridges" between the droplets, pulling them together to form initial micro-flocs.[2]
- **Interfacial Film Disruption and Coalescence:** EPI-DMA molecules possess high interfacial activity, allowing them to penetrate the surfactant layer at the oil-water interface.[6] This displaces the original emulsifying agents, weakening the protective interfacial film and facilitating the coalescence of bridged droplets into larger, more stable flocs.[1] These larger flocs can then be easily separated from the water phase through sedimentation or flotation.



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Caption: The multi-step mechanism of demulsification by EPI-DMA.

Application Protocols

Protocol 1: General Synthesis of EPI-DMA

This protocol describes a general method for synthesizing EPI-DMA based on the polycondensation of epichlorohydrin (ECH) and dimethylamine (DMA).[2]

Materials:

- Epichlorohydrin (ECH)
- Dimethylamine (DMA), aqueous solution (e.g., 40%)
- Deionized water
- Four-necked flask equipped with a mechanical stirrer, thermometer, condenser, and dropping funnel

Procedure:

- **Reaction Setup:** Charge the four-necked flask with a calculated amount of DMA solution and deionized water.
- **Monomer Addition:** Begin stirring the DMA solution and slowly add ECH through the dropping funnel. The molar ratio of ECH to DMA is a critical parameter that influences the final polymer's molecular weight and viscosity; this often requires optimization.[2] Maintain the reaction temperature, typically between 40-80°C.[2][7][8]
- **Polymerization:** After the addition is complete, continue stirring the mixture at the set temperature for several hours (e.g., 5-12 hours) to allow the polymerization to proceed.[7][8]
- **Completion:** The reaction is complete when the viscosity of the solution reaches a stable, desired level. The resulting product is a solution of EPI-DMA.
- **Characterization (Optional but Recommended):** Characterize the synthesized polymer using Fourier Transform Infrared Spectroscopy (FTIR) to confirm the chemical structure and a viscometer to measure its viscosity.[2]

Protocol 2: Jar Testing for Demulsification Performance

The jar test is a standard laboratory procedure to determine the optimal dosage of a demulsifier for a specific wastewater sample.^[9]

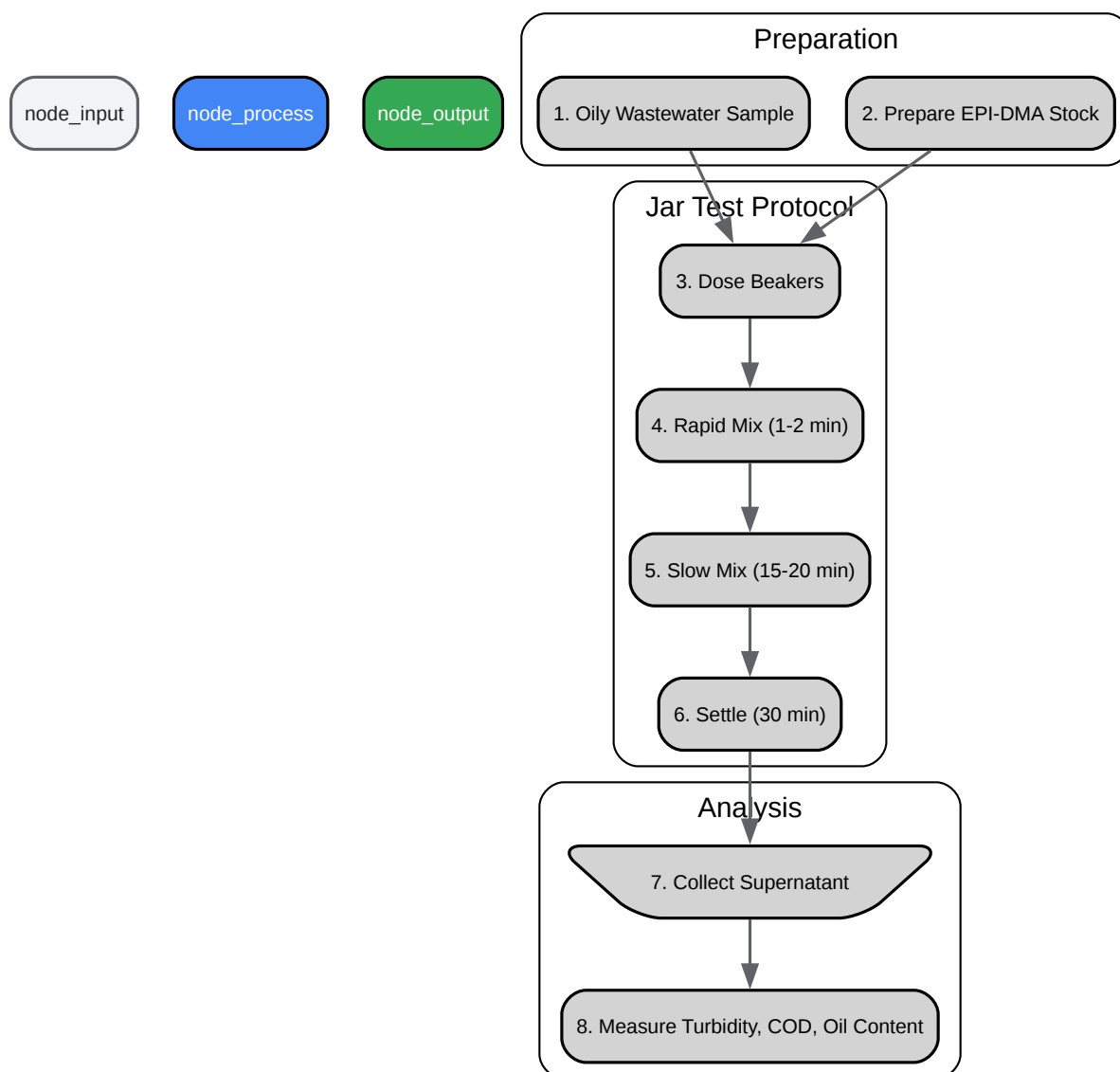
Apparatus & Materials:

- Jar testing apparatus with multiple paddles
- Beakers (e.g., 1 L)
- Oily wastewater sample
- EPI-DMA stock solution (e.g., 0.1% - 0.5% w/v in deionized water)^[4]
- Pipettes
- Turbidimeter
- pH meter

Procedure:

- **Sample Preparation:** Fill six beakers with equal volumes (e.g., 500 mL) of the oily wastewater sample. Place them in the jar testing apparatus.
- **Dosage:** While the paddles are off, dose five of the beakers with increasing volumes of the EPI-DMA stock solution to achieve a range of concentrations (e.g., 10, 25, 50, 75, 100 mg/L). The sixth beaker serves as a control (0 mg/L).
- **Rapid Mix:** Turn on the stirrer at a high speed (e.g., 200-300 rpm) for 1-2 minutes. This ensures rapid and uniform dispersion of the demulsifier throughout the wastewater.
- **Slow Mix (Flocculation):** Reduce the stirring speed to a gentle rate (e.g., 30-40 rpm) for 15-20 minutes. This slow mixing promotes contact between destabilized oil droplets, allowing for the formation of large flocs.

- Settling: Turn off the stirrer and allow the flocs to settle for a predetermined time (e.g., 30 minutes).[\[10\]](#)
- Sampling & Analysis: Carefully draw a sample from the supernatant of each beaker, taken from approximately halfway between the surface and the settled floc layer.
- Evaluation: Measure the turbidity of each supernatant sample using a turbidimeter. The dosage that results in the lowest residual turbidity is considered the optimal dosage. Further analysis, such as Chemical Oxygen Demand (COD) or oil content, can be performed for a more comprehensive evaluation.[\[3\]](#)



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Caption: Standard experimental workflow for evaluating demulsification efficiency.

Key Performance Factors & Optimization

The efficiency of EPI-DMA can be influenced by several operational parameters.

Understanding these factors is crucial for optimizing the treatment process.

- **Dosage:** This is the most critical factor. An insufficient dose will result in incomplete charge neutralization and poor flocculation. Conversely, an excessive dose can cause charge reversal and re-stabilize the emulsion, leading to increased turbidity.[\[2\]](#)[\[3\]](#)
- **pH:** A significant advantage of EPI-DMA is its effectiveness over a wide pH range, often eliminating the need for pH adjustment that is required when using alum.
- **Salinity:** The presence of salts can sometimes be beneficial, as the ions can help compress the electrical double layer around oil droplets, aiding in destabilization.[\[2\]](#)
- **Temperature:** Higher temperatures generally increase the kinetic energy of the system, which can accelerate demulsifier diffusion and the rate of droplet coalescence, improving performance.[\[11\]](#)

Table 2: Example Performance Data for EPI-DMA

Wastewater Type	EPI-DMA Dose (mg/L)	Co-additive (mg/L)	Oil Removal (%)	Turbidity Removal (%)	Reference
Commercial Dishwasher	0.10	None	87%	90%	
Commercial Dishwasher	0.10	Alum (200)	95.6%	94.6%	
Simulated Oily Wastewater	25	None	98.5%	-	[10]

| Simulated Oily Wastewater | 60 | None | 99.4% | - | [\[10\]](#) |

Conclusion

Poly(dimethylamine-co-epichlorohydrin) is a highly effective cationic polymer for the demulsification of oily wastewater. Its mechanism, centered on charge neutralization and polymer bridging, allows for efficient destabilization of stubborn oil-in-water emulsions at low dosages and across a wide pH range. The protocols outlined in this guide provide a robust framework for the synthesis, application, and optimization of EPI-DMA in a research setting. By carefully controlling key parameters like dosage and mixing energy, researchers can achieve high levels of oil and turbidity removal, offering a potent solution to a critical environmental challenge.

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